2-Methoxyphenethyl Chloride: Structural Dynamics, Synthesis, and Applications in Medicinal Chemistry

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Compound of Interest

Compound Name:	*1-(2-Chloroethyl)-2-methoxybenzene*
CAS No.:	*35144-25-3*
Cat. No.:	*B2444917*

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Chemical Identity & Structural Analysis[1]

2-Methoxyphenethyl chloride is a bifunctional aromatic intermediate characterized by a benzene ring substituted with a methoxy group at the ortho position and a chloroethyl chain. It serves as a critical alkylating agent in the synthesis of pharmacologically active compounds, particularly phenylpiperazine derivatives targeting G-protein coupled receptors (GPCRs).

Structural Representation

The molecule consists of a lipophilic anisole core linked to a reactive alkyl chloride tail. The ortho-methoxy substituent introduces steric bulk and electronic donation, influencing the binding affinity of derived ligands.

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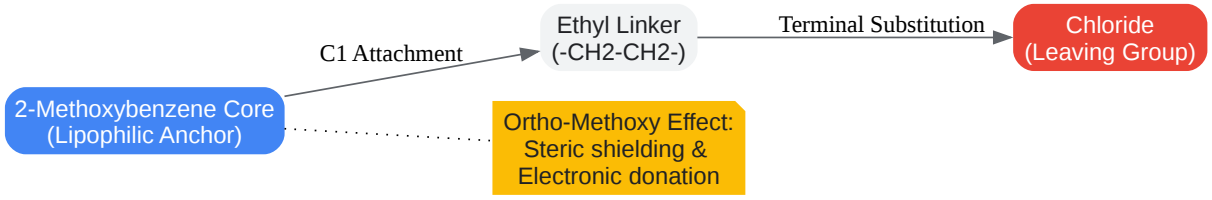

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Figure 1: Structural connectivity of 2-Methoxyphenethyl chloride highlighting reactive and steric zones.

Physicochemical Properties

The following data establishes the baseline for handling and stoichiometric calculations.

Property	Value	Notes
IUPAC Name	1-(2-chloroethyl)-2-methoxybenzene	Unambiguous identifier
Molecular Formula	$C_9H_{11}ClO$	-
Molecular Weight	170.64 g/mol	Calculated (C=12.01, H=1.008, Cl=35 .45, O=16.00)
Physical State	Colorless to pale yellow liquid	May darken upon oxidation
Boiling Point	~115–120 °C (at 15 mmHg)	Extrapolated from para-isomer data [1]
Solubility	DCM, Chloroform, Ethyl Acetate	Hydrophobic; insoluble in water
Reactivity	Electrophilic (Alkylating Agent)	Susceptible to S_n2 substitution

Synthetic Pathways and Protocols

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The most robust synthesis involves the nucleophilic substitution of 2-methoxyphenethyl alcohol using thionyl chloride ($SOCl_2$). This method is preferred over $HCl/ZnCl_2$ due to cleaner workup and higher yields.

Reaction Mechanism

The reaction proceeds via an S_ni (Substitution Nucleophilic internal) mechanism (if no base is used) or S_n2 (with base), where the hydroxyl group is converted into a chlorosulfite intermediate, which then collapses to release SO_2 and form the alkyl chloride.

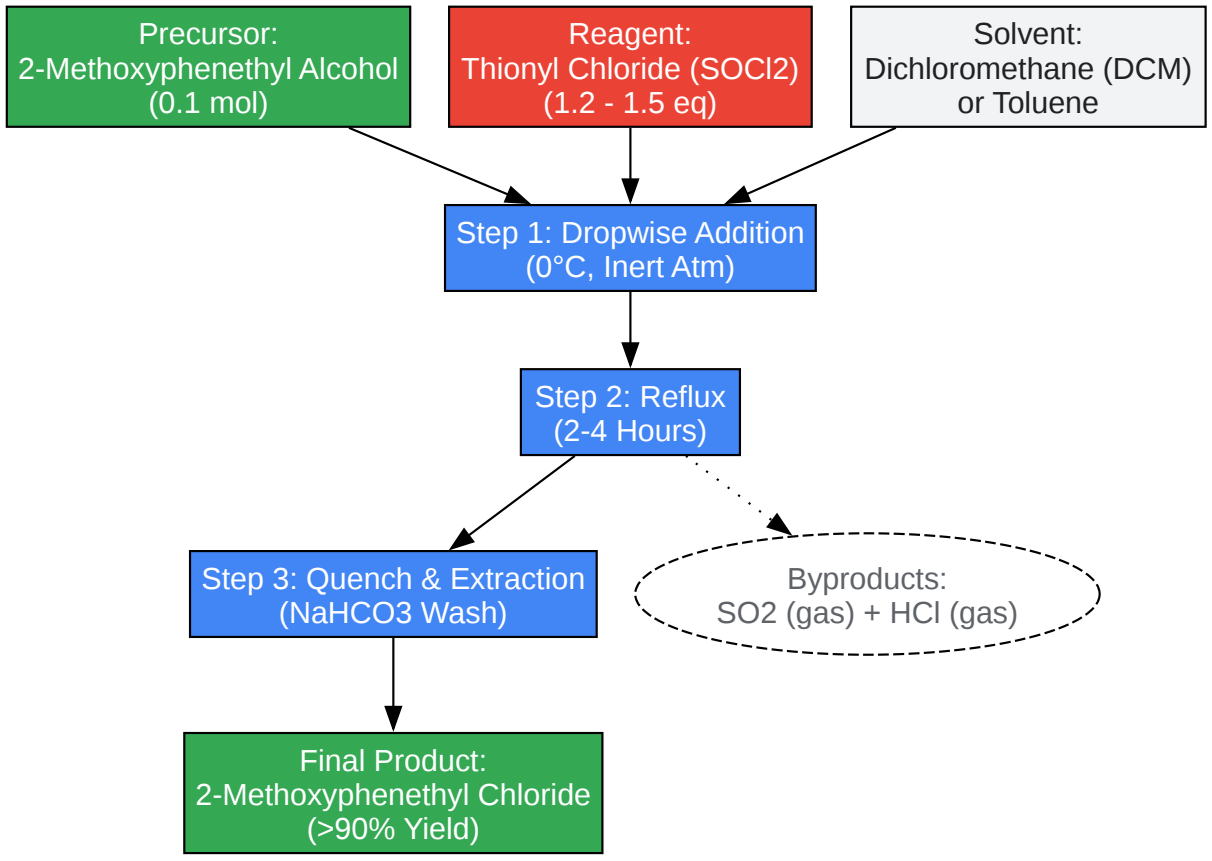

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Figure 2: Synthetic workflow for the chlorination of 2-methoxyphenethyl alcohol.

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Experimental Protocol (Bench Scale)

Note: This procedure involves the generation of HCl and SO_2 gases.[1] Perform exclusively in a functioning fume hood.

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar, addition funnel, and a reflux condenser topped with a $CaCl_2$ drying tube (or N_2 line).
- Dissolution: Dissolve 2-methoxyphenethyl alcohol (15.2 g, 100 mmol) in anhydrous Dichloromethane (DCM) (50 mL). Cool the solution to 0°C in an ice bath.
- Addition: Add Thionyl Chloride (14.3 g, 8.7 mL, 120 mmol) dropwise over 30 minutes. Caution: Exothermic reaction with gas evolution.
- Reflux: Remove the ice bath and heat the mixture to reflux (approx. 40°C for DCM) for 3 hours. Monitor reaction progress via TLC (Hexane/EtOAc 8:2). The alcohol spot (lower R_f) should disappear.
- Workup:
  - Cool to room temperature.[2][3]
  - Carefully pour the mixture into ice-cold saturated $NaHCO_3$ solution to neutralize residual acid.
  - Extract the organic layer and wash with brine (2 x 50 mL).[1]
  - Dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: The crude oil is typically sufficiently pure (>95%) for subsequent alkylations. If necessary, purify via vacuum distillation [2].[2][3]

Reactivity & Medicinal Chemistry Applications[1][5][6]

2-Methoxyphenethyl chloride acts as a "lipophilic anchor" in drug design. Its primary utility is introducing the 2-(2-methoxyphenyl)ethyl moiety into amines, a structural motif found in

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numerous ligands for Serotonin (5-HT) and Dopamine (D) receptors.

The "Ortho-Methoxy" Effect in SAR

In Structure-Activity Relationship (SAR) studies, the 2-methoxy group plays a dual role:

- Conformational Locking: The steric bulk restricts the rotation of the ethyl chain relative to the phenyl ring, often favoring conformations that fit specific GPCR binding pockets.
- Electronic Interaction: The methoxy oxygen can act as a weak hydrogen bond acceptor or influence the pi-electron density of the aromatic ring, modulating

  stacking interactions with receptor residues (e.g., Phenylalanine or Tryptophan) [3].

Key Application: Synthesis of Phenylpiperazine Ligands

The most prominent application is the alkylation of piperazine derivatives to create high-affinity CNS agents.

- Reaction Class: S_n2 Alkylation (Finkelstein modification often used).
- Target Receptors: 5-HT_1A, 5-HT_2A, D_2, and α_1-Adrenergic receptors.

General Alkylation Protocol:

- Role of KI: Potassium Iodide is added catalytically to convert the alkyl chloride in situ to the more reactive alkyl iodide (Finkelstein reaction), significantly accelerating the rate of substitution.

Case Studies in Ligand Design

While not the sole component of a single blockbuster drug, the 2-methoxyphenethyl motif is a privileged scaffold in research chemicals and drug candidates:

- 5-HT2A Partial Agonists: Research into non-hallucinogenic psychedelics for depression often utilizes phenethyl-piperazine scaffolds where the 2-methoxy group tunes the agonist/antagonist profile [4].

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- DAAO Inhibitors: 2-methoxyphenethyl derivatives of triazine-diones have been synthesized as inhibitors of D-amino acid oxidase (DAAO) for schizophrenia treatment, where the lipophilic tail occupies a hydrophobic pocket in the enzyme [5].

Safety and Handling Guidelines

As an alkylating agent, 2-methoxyphenethyl chloride poses specific health risks that must be mitigated.

Hazard Class	Description	Mitigation
Genotoxicity	Potential to alkylate DNA bases (guanine).	Use double nitrile gloves; handle in a fume hood.
Skin/Eye Irritant	Causes severe irritation upon contact.	Wear safety goggles and lab coat. Wash immediately if exposed.
Respiratory	Inhalation of vapors may cause respiratory distress.	Do not heat in open systems.
Decontamination	Residual chloride on glassware.	Rinse glassware with a dilute solution of nucleophile (e.g., ethanolic amine or thiosulfate) before washing.

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